

# Personal protective equipment for handling 2-((4-Methoxyphenyl)amino)benzoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-((4-Methoxyphenyl)amino)benzoic acid

Cat. No.: B083698

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## Essential Safety and Handling Guide for 2-((4-Methoxyphenyl)amino)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **2-((4-Methoxyphenyl)amino)benzoic acid** (CAS No. 13501-67-2), a compound also known as N-(4-Methoxyphenyl)anthranilic acid. The following procedures are based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals and best practices for handling solid organic compounds with similar hazard profiles.

## Hazard Identification and Personal Protective Equipment (PPE)

Based on its GHS classification, **2-((4-Methoxyphenyl)amino)benzoic acid** presents the following hazards:

- Harmful if swallowed (Acute toxicity, oral)[1]
- Causes skin irritation[1]

- Causes serious eye irritation[1]
- May cause respiratory irritation[1]

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and dispose of them after handling the substance.
Eye and Face Protection	Safety glasses with side shields or Goggles	Must be worn at all times in the laboratory. A face shield should be used in addition to goggles when there is a risk of splashing or dust generation.
Skin and Body Protection	Laboratory coat	A standard lab coat should be worn, fully buttoned, with sleeves rolled down. For larger quantities or when significant dust generation is anticipated, chemical-resistant coveralls may be necessary.
Respiratory Protection	NIOSH-approved respirator	Required when handling the powder outside of a certified chemical fume hood or when airborne dust is likely to be generated. A respirator with a particulate filter (N95 or better) is recommended.

# Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential to ensure safety.

## 1. Engineering Controls:

- Always handle **2-((4-Methoxyphenyl)amino)benzoic acid** in a well-ventilated area.
- A certified chemical fume hood is the preferred engineering control for weighing, transferring, and preparing solutions to minimize inhalation exposure.

## 2. Weighing and Transferring:

- Before handling, ensure all required PPE is correctly donned.
- Conduct all weighing and transferring operations within a chemical fume hood or a containment balance enclosure.
- Use a spatula or other appropriate tool to transfer the solid. Avoid scooping in a manner that creates dust.
- Close the container tightly immediately after use.

## 3. Preparing Solutions:

- When dissolving the solid, add it slowly to the solvent to avoid splashing.
- If heating is required, use a controlled heating source such as a heating mantle or water bath and ensure adequate ventilation.

## 4. Emergency Procedures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Skin Contact:** Remove all contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and give them one or two glasses of water to drink. Seek immediate medical attention.

## Disposal Plan

Proper disposal of **2-((4-Methoxyphenyl)amino)benzoic acid** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Segregation:

- Solid Waste: Collect all waste **2-((4-Methoxyphenyl)amino)benzoic acid**, contaminated spatulas, weigh boats, and paper towels in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions should be collected in a labeled hazardous waste container for organic acids. Do not pour down the drain.
- Contaminated PPE: Used gloves and other disposable PPE should be placed in a sealed bag and disposed of as solid hazardous waste.

### 2. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**2-((4-Methoxyphenyl)amino)benzoic acid**," and the associated hazards (e.g., "Harmful," "Irritant").

### 3. Storage of Waste:

- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.

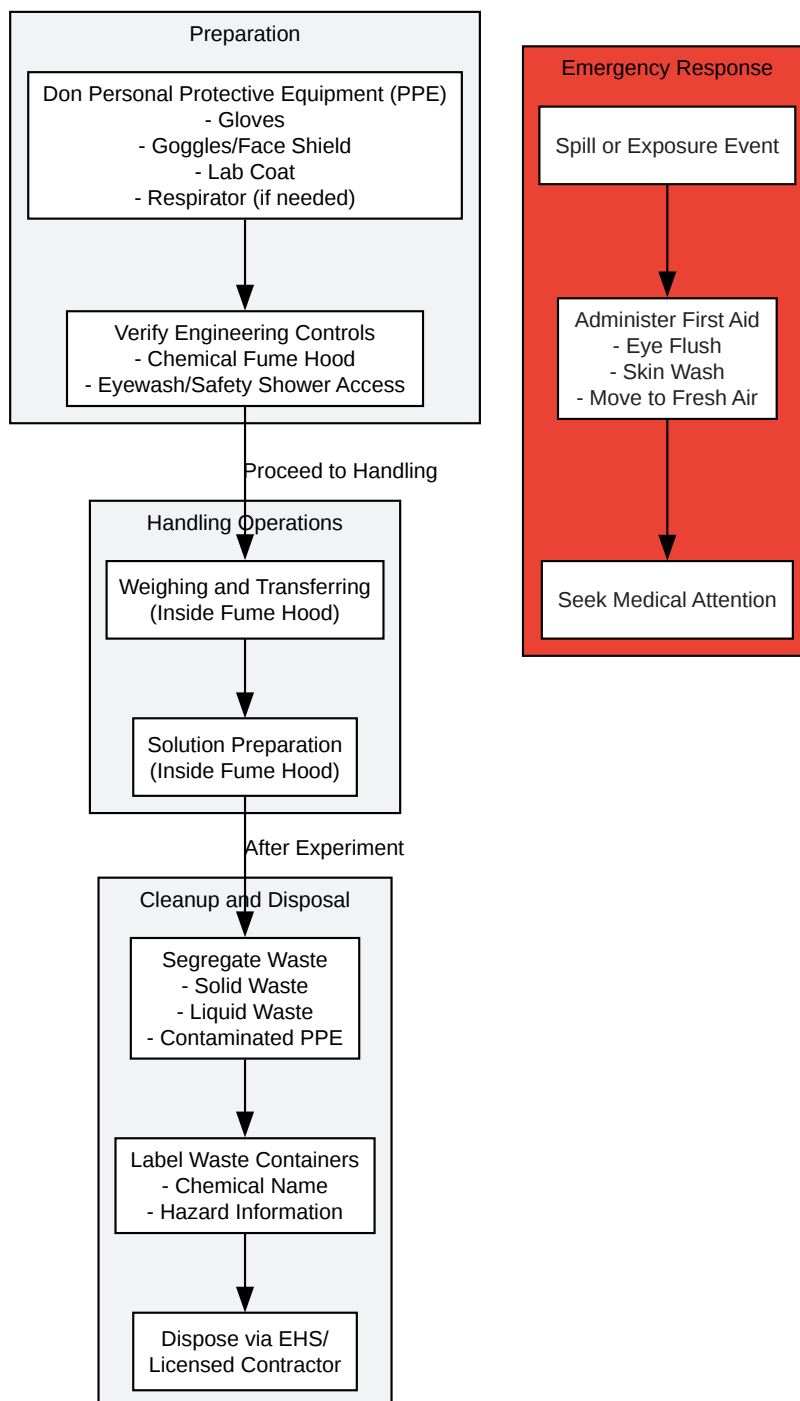
### 4. Final Disposal:

- All waste must be disposed of through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor. Follow all local, state, and

federal regulations for chemical waste disposal.

Below is a workflow diagram illustrating the key steps for safely handling and disposing of **2-((4-Methoxyphenyl)amino)benzoic acid**.

## Safe Handling and Disposal Workflow for 2-((4-Methoxyphenyl)amino)benzoic acid

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## References

- 1. 2-[(4-Methoxyphenyl)amino]benzoic acid | C<sub>14</sub>H<sub>13</sub>NO<sub>3</sub> | CID 202918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-[(4-Methoxyphenyl)amino]benzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083698#personal-protective-equipment-for-handling-2-4-methoxyphenyl-amino-benzoic-acid]

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